

Synthesis of Linoleoyl Ethanolamide: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: *Linoleoyl ethanolamide*

Cat. No.: *B1675494*

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Abstract

Linoleoyl ethanolamide (LEA) is an endogenous N-acylethanolamine that plays a significant role in various physiological processes, positioning it as a molecule of interest for therapeutic development. This document provides a comprehensive guide to the chemical synthesis of LEA, detailing a highly efficient protocol, and presenting key data for reproducibility. The provided methodology is scalable, making it suitable for both small-scale research and larger-scale production for drug development pipelines.

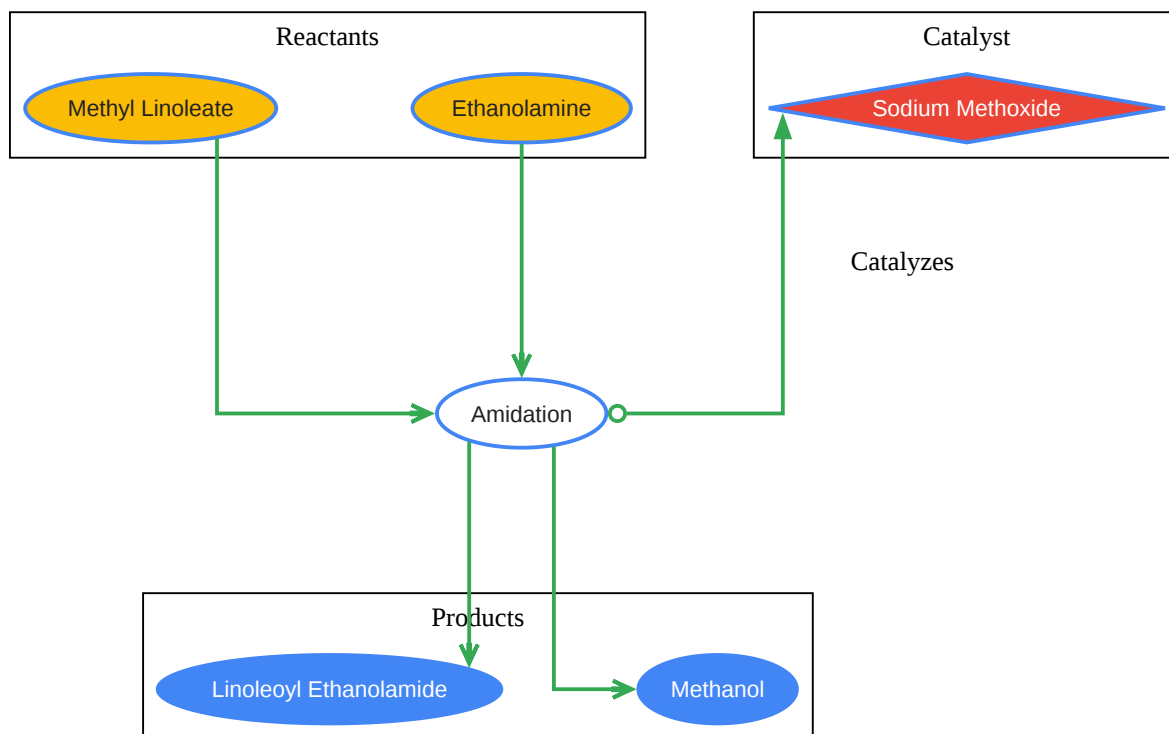
Introduction

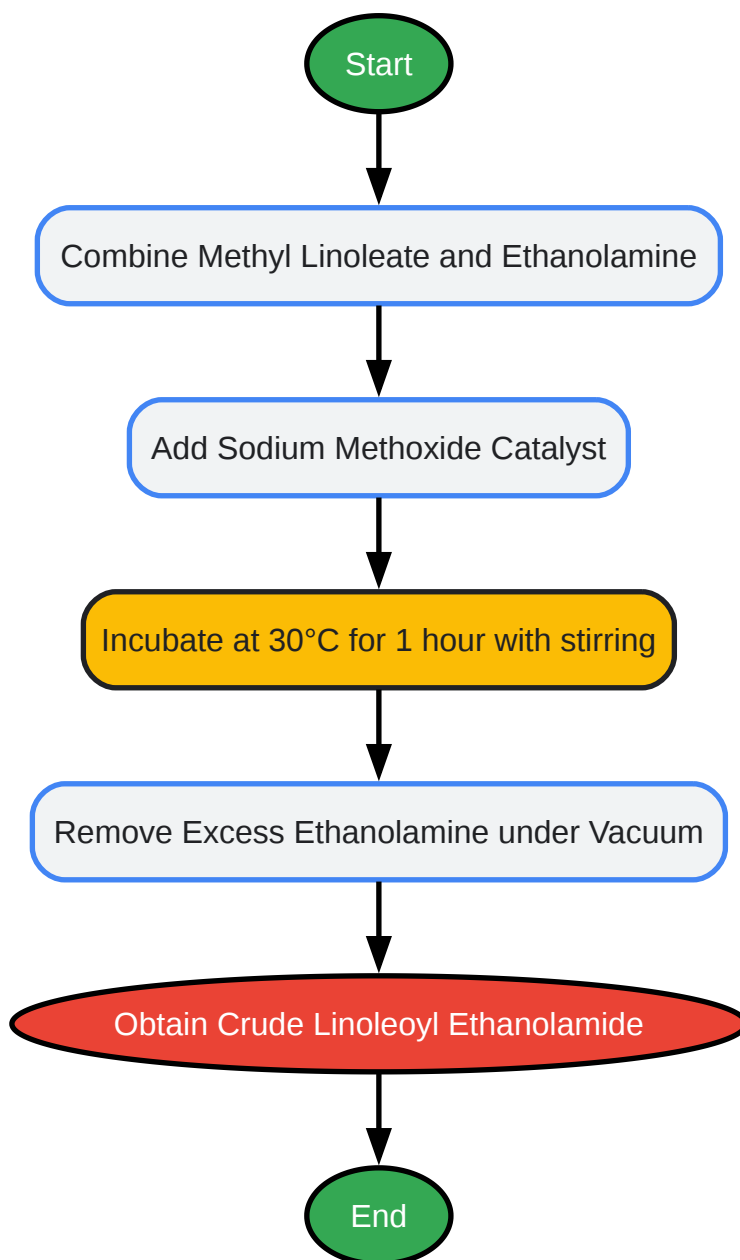
N-acyl ethanolamines (NAEs) are a class of lipid signaling molecules involved in a wide array of biological functions.[1] **Linoleoyl ethanolamide**, the ethanolamide of linoleic acid, is a notable member of this family.[2] While it exhibits weak affinity for the cannabinoid receptors CB1 and CB2, it demonstrates significant biological activity, including potential roles in inflammation and energy metabolism.[3][4] The high cost and limited availability of commercial LEA necessitate a reliable and efficient in-house synthesis protocol for research and development purposes.[5] This document outlines a proven chemical synthesis method that is both rapid and high-yielding.[6]

Synthesis Overview

The primary method for synthesizing **Linoleoyl ethanolamide** involves the amidation of a linoleic acid derivative with ethanolamine. A particularly effective and scalable approach utilizes methyl linoleate as the starting material and sodium methoxide as a catalyst.^[5] This transamidation reaction is favored for its mild conditions and high conversion rates.^{[6][7]}

General Reaction Scheme





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